

determining imazalil levels in soil using Imazalil D5

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Compound of Interest

Compound Name: Imazalil D5 (2-propenyl D5)

Cat. No.: B12057569

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Application Note: Precision Quantitation of Imazalil in Soil Matrices via LC-MS/MS using Isotope Dilution (Imazalil-D5)

Abstract

This application note details a robust protocol for the determination of Imazalil (Enilconazole) residues in agricultural soil. Due to the complex nature of soil matrices—rich in humic acids and organic matter—standard external calibration often fails to account for significant ion suppression in Electrospray Ionization (ESI). This method utilizes Imazalil-D5 as an internal standard (IS) in a modified QuEChERS workflow. The inclusion of the deuterated analog prior to extraction corrects for both recovery losses and matrix effects, ensuring high-precision quantitation at the sub-ppb level (

).

Introduction & Scientific Rationale

2.1 The Target: Imazalil Persistence Imazalil (

) is a systemic imidazole fungicide widely used for post-harvest storage of citrus and bananas. Unlike foliar pesticides that degrade rapidly, Imazalil exhibits moderate-to-high persistence in

soil, with a half-life (

) ranging from 4 to 5 months (approx. 120–150 days) depending on soil type and temperature [1]. This persistence necessitates rigorous monitoring to assess environmental accumulation and potential leaching.

2.2 The Challenge: Soil Matrix Effects Soil is one of the most challenging matrices for LC-MS/MS. Co-extracted compounds, particularly humic and fulvic acids, compete for charge in the ESI source. This phenomenon, known as Ion Suppression, can reduce the analyte signal by 20–60%, leading to false negatives or underestimation of toxicity risks if not corrected.

2.3 The Solution: Isotope Dilution Mass Spectrometry (IDMS) This protocol employs Imazalil-D5. Because the physicochemical properties (pKa, solubility, retention time) of the deuterated analog are nearly identical to the native target, it experiences the exact same extraction inefficiencies and ionization suppression. By quantifying the ratio of the native to the deuterated signal, these errors are mathematically cancelled out.

Materials & Reagents

3.1 Standards

- Target Analyte: Imazalil (CAS: 35554-44-0), >98% purity.
- Internal Standard: Imazalil-D5 (CAS: 1398065-91-2). Note: The D5 label is typically located on the ethyl chain or imidazole ring. Verify the certificate of analysis for specific isotopic positioning.

3.2 Reagents

- Extraction Solvent: Acetonitrile (LC-MS grade).
- Buffer/Salts: Anhydrous Magnesium Sulfate (), Sodium Chloride (), Sodium Citrate.
- Clean-up Sorbents (d-SPE): Primary Secondary Amine (PSA) to remove organic acids/sugars; C18 to remove lipids/waxes.

- Mobile Phase: Water (0.1% Formic Acid) and Methanol (0.1% Formic Acid). Ammonium formate (5mM) is an alternative additive to improve peak shape.

Experimental Workflow

Step 1: Sample Preparation & Hydration (Critical)

- Sieving: Sieve soil to 2 mm to remove stones and large debris. Homogenize thoroughly.
- Hydration: Weigh 10.0 g of soil into a 50 mL centrifuge tube.
- Expert Insight: Dry soil pores are often collapsed, preventing acetonitrile from extracting residues trapped deep within the matrix.
- Action: Add 10 mL of HPLC-grade water to the soil. Vortex briefly and let stand for 30 minutes. This "slurry" step re-opens soil pores.

Step 2: Internal Standard Spiking

- Add 50
L of Imazalil-D5 working solution (e.g., 10 ppm) to the hydrated soil before solvent addition.
- Target Concentration: The IS concentration in the final extract should be approximately mid-range of your calibration curve (e.g., 50 ppb).
- Vortex for 1 minute to distribute the IS into the aqueous soil phase.

Step 3: Extraction (Citrate-Buffered QuEChERS)

- Add 10 mL Acetonitrile to the tube.
- Vortex vigorously for 1 minute.
- Add QuEChERS salts: 4 g
, 1 g
, 1 g Na-Citrate, 0.5 g Na-Hydrogencitrate.

- Immediately shake vigorously for 1 minute to prevent agglomeration.

- Centrifuge at 4,000 rpm for 5 minutes.

Step 4: Clean-up (Dispersive SPE)

- Transfer 1 mL of the supernatant (top organic layer) to a d-SPE tube containing:
 - 150 mg
(removes residual water)
 - 25 mg PSA (removes humic acids/sugars)
 - 25 mg C18 (removes hydrophobic interferences)
- Vortex for 30 seconds.
- Centrifuge at 13,000 rpm for 2 minutes.
- Transfer the purified supernatant to an autosampler vial.

Step 5: Instrumental Analysis (LC-MS/MS)

LC Parameters:

- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 100 mm, 1.8 m).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 2–5 L.
- Gradient:
 - 0 min: 90% A (Water + 0.1% FA) / 10% B (MeOH + 0.1% FA)

- 1.0 min: 90% A / 10% B
- 6.0 min: 5% A / 95% B
- 8.0 min: 5% A / 95% B
- 8.1 min: 90% A / 10% B (Re-equilibration)

MS/MS Parameters (ESI Positive):

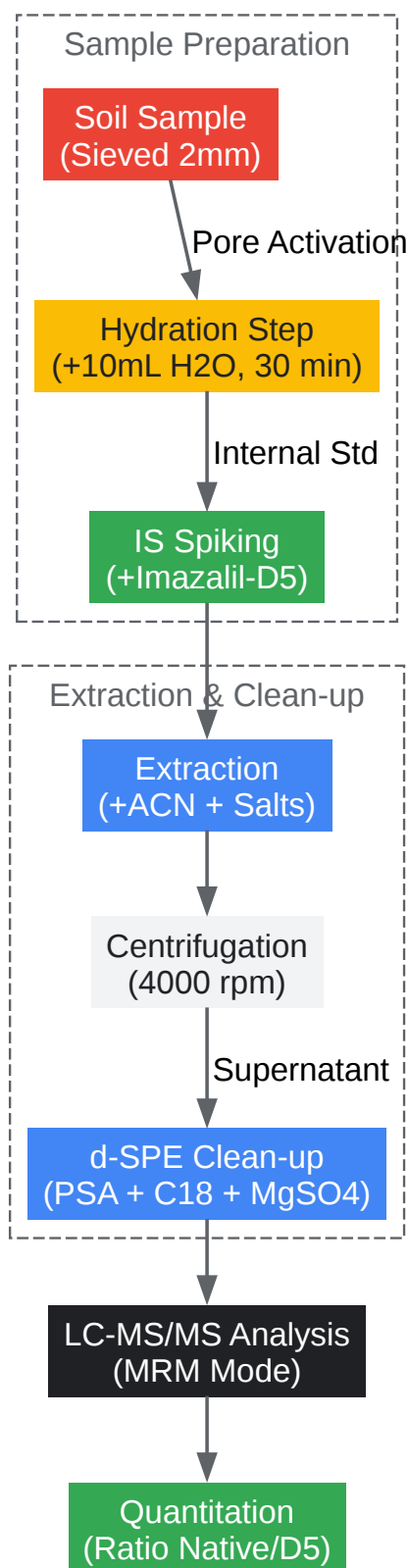
Analyte	Precursor Ion ()	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (V)
Imazalil	297.1	159.0	69.0	20 / 35
Imazalil-D5	302.1	164.0	74.0	20 / 35

*Note: Transitions for D5 depend on the labeling position. If the label is on the imidazole ring, 69 shifts to 74. If on the ethyl chain, 159 shifts to 164. Always verify with a product ion scan of your specific standard.

Visualizations

Figure 1: Analytical Workflow Diagram

This diagram illustrates the critical path from raw soil to quantified data, emphasizing the hydration step often missed in standard protocols.

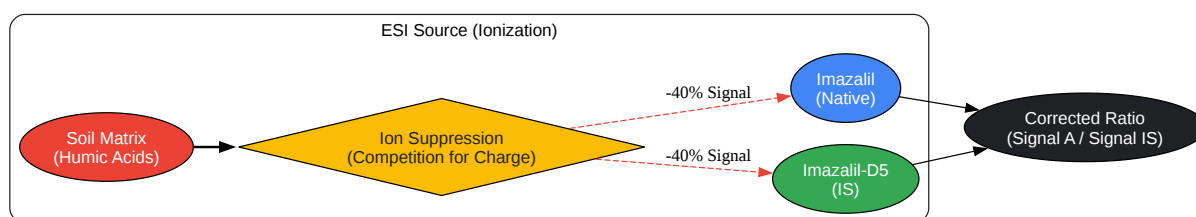


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Caption: Figure 1. Optimized QuEChERS workflow for soil. The hydration step is critical for recovering residues from dry soil pores.

Figure 2: Mechanism of Matrix Effect Correction

This diagram explains why the D5 standard is necessary, visualizing how it compensates for signal suppression.



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Caption: Figure 2. IDMS Mechanism. Since Matrix effects suppress both Native and D5 signals equally, the ratio remains constant, ensuring accuracy.

Data Analysis & Validation

6.1 Calculation Quantification is performed using the response ratio (

):

Concentration is derived from a calibration curve where the Y-axis is

and the X-axis is the concentration ratio.

6.2 Validation Criteria (SANTE/11312/2021 Guidelines)

- Linearity:

for the calibration range (e.g., 1–100

g/kg).

- Recovery: Spiked samples should yield 70–120% recovery.

- Precision: RSD

for replicates (

).

- Matrix Effect (ME): Calculated as:

Values < -20% indicate strong suppression, confirming the need for the D5 standard.

Troubleshooting & Expert Tips

Problem	Probable Cause	Corrective Action
Low Recovery (<60%)	Insufficient hydration of soil.	Increase hydration time to 45 mins; ensure 1:1 water:soil ratio.
Poor Peak Shape	Solvent mismatch.	Injecting 100% ACN extract into a high-aqueous gradient causes peak broadening. Dilute extract 1:1 with water before injection.
D5 Signal Interference	"Crosstalk" or isotopic impurity.	Ensure the D5 standard is high purity. If the native concentration is extremely high, the M+5 isotope of the native might contribute to the D5 channel. Dilute sample.
High Backpressure	Particulates in extract.	Soil extracts are dirty. Filter through a 0.2 µm PTFE syringe filter before LC injection.

References

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